

# Essential Safety and Logistical Information for Handling Aceclofenac Methyl Ester

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## Compound of Interest

Compound Name: *Aceclofenac methyl ester*

Cat. No.: *B602132*

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For researchers, scientists, and drug development professionals, ensuring safety during the handling of active pharmaceutical ingredients (APIs) like **Aceclofenac methyl ester** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Chemical Identifier:

- Name: **Aceclofenac methyl ester**
- CAS Number: 139272-66-5[1]
- Molecular Formula: C<sub>17</sub>H<sub>15</sub>Cl<sub>2</sub>NO<sub>4</sub>[2]
- Molecular Weight: 368.21 g/mol [2]

## Hazard Identification and Classification

**Aceclofenac methyl ester** is classified as a hazardous substance. It is crucial to be aware of its potential health and environmental effects.

GHS Hazard Statements:

- H301: Toxic if swallowed[1]
- H315: Causes skin irritation[2]

- H317: May cause an allergic skin reaction[2]
- H319: Causes serious eye irritation[1][2]
- H400: Very toxic to aquatic life[1]
- H410: Very toxic to aquatic life with long lasting effects[1]

Signal Word: Danger[1]

Hazard Pictograms:

- GHS06: Skull and crossbones (Acute toxicity)[1]
- GHS07: Exclamation mark (Skin and eye irritation)[2]
- GHS09: Environment (Hazardous to the aquatic environment)[1]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure and ensure personal safety. The selection of appropriate PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

PPE Category	Item	Specifications and Recommendations
Eye Protection	Safety Goggles	Chemical-resistant goggles with side shields are mandatory to protect against splashes.[3]
Face Shield	Recommended when there is a significant risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are suitable for handling esters and APIs.[3] The exact breakthrough time of the glove material should be confirmed with the manufacturer.
Body Protection	Laboratory Coat	A well-fitting lab coat that covers the arms and closes at the front should be worn at all times.[3]
Protective Coveralls	For procedures with a high risk of contamination, disposable coveralls (e.g., Tyvek®) can provide enhanced protection. [4][5]	
Respiratory Protection	Fume Hood	All handling of Aceclofenac methyl ester powder should be conducted in a certified chemical fume hood to avoid inhalation of dust.[6]
Respirator	For situations where a fume hood is not feasible or in case of a spill, a NIOSH-approved respirator may be necessary. [7]	

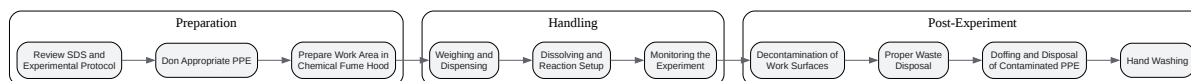
Foot Protection

Closed-toed Shoes

Shoes that fully cover the feet are required in the laboratory; sandals or perforated shoes are not permitted.[3][8]

## Experimental Workflow for Safe Handling

Following a systematic workflow is critical for minimizing risks. This step-by-step guide outlines the safe handling of **Aceclofenac methyl ester** from receipt to disposal.



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Caption: A workflow diagram illustrating the key stages for the safe handling of **Aceclofenac methyl ester** in a laboratory setting.

## Operational and Disposal Plans

Storage:

- Store **Aceclofenac methyl ester** in a tightly sealed container in a cool, dry, and well-ventilated place.[6]
- Keep away from heat, sparks, and open flames.[9]
- Segregate from incompatible materials such as strong oxidizing agents.

Spill Management:

- Evacuate: Immediately evacuate the area in case of a significant spill.
- Ventilate: Ensure the area is well-ventilated, preferably under a fume hood.

- Contain: Use an inert absorbent material to contain the spill.[2]
- Clean-up: Carefully sweep or scoop up the absorbed material into a suitable, closed container for disposal.[2][10] Avoid generating dust.
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Report: Report the spill to the laboratory supervisor or safety officer.

#### First Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor.[10]
- In Case of Skin Contact: Immediately remove all soiled and contaminated clothing. Wash off with soap and plenty of water. If skin irritation or a rash occurs, seek medical attention.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][10]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]

#### Disposal:

- **Aceclofenac methyl ester** and its containers must be disposed of as hazardous waste.[1][11]
- Do not dispose of it with household garbage or allow it to reach the sewage system.[1]
- All disposal must be made according to official national and local regulations.[1] Chemical waste generators must consult these regulations to ensure complete and accurate classification and disposal.[6]

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